

Technical Guide: Solubilization and Handling of all-trans-Retinonitrile

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Compound of Interest

Compound Name: *all-trans-Retinonitrile*

CAS No.: 20638-88-4

Cat. No.: B117879

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Executive Summary

all-trans-Retinonitrile (Vitamin A Nitrile) is a synthetic retinoid derivative where the terminal hydroxyl group of retinol or the aldehyde group of retinal is replaced by a nitrile (cyano) group. While structurally similar to natural retinoids, the presence of the nitrile group alters its electronic properties, lipophilicity, and metabolic stability.

This guide provides a standardized technical framework for the solubilization, handling, and storage of **all-trans-Retinonitrile**. It addresses the compound's extreme sensitivity to photoisomerization and oxidation, providing self-validating protocols to ensure experimental reproducibility in drug development and metabolic research.

Part 1: Physicochemical Profile

Understanding the molecule's structure is a prerequisite for successful solubilization. The nitrile group renders the molecule less polar than Retinoic Acid but maintains a strong dipole moment.

Property	Specification
Chemical Name	(2E,4E,6E,8E)-3,7-dimethyl-9-(2,6,6-trimethylcyclohexen-1-yl)nona-2,4,6,8-tetraenenitrile
Common Name	Vitamin A Nitrile, all-trans-Retinonitrile
Molecular Formula	C ₂₀ H ₂₇ N
Molecular Weight	~279.42 g/mol
Physical State	Yellow to Orange Crystalline Solid or Oil (purity dependent)
Lipophilicity (LogP)	High (Predicted > 5.[1][2][3]5)
Key Sensitivity	Photo-labile (Isomerizes to cis-forms under light); Oxidation-prone

Structural Implication on Solubility

Unlike Retinol (Alcohol) or Retinoic Acid (Carboxylic Acid), Retinonitrile lacks hydrogen bond donating capacity. This results in:

- Higher solubility in non-polar halogenated solvents (DCM, Chloroform) compared to Retinoic Acid.
- Insolubility in aqueous media, requiring carrier systems (cyclodextrins, micelles) for biological delivery.
- Miscibility in polar aprotic solvents (DMSO, DMF) due to the nitrile dipole.

Part 2: Solubility Landscape

The following data summarizes the solubility limits. Note that "Soluble" implies a clear solution can be formed, but stability in solution is time-dependent.

Solvent Compatibility Table

Solvent	Solubility Limit (Approx.)*	Primary Application	Notes
DMSO (Anhydrous)	15 – 25 mg/mL	Cell Culture / Bio-assays	Preferred Vehicle. Hygroscopic; moisture reduces solubility.
Ethanol (Absolute)	10 – 20 mg/mL	Analytical Standards (HPLC)	Volatile. Store at -80°C to prevent concentration shifts.
Chloroform / DCM	> 50 mg/mL	Chemical Synthesis	Excellent solubility. Not biocompatible.
Acetone	> 30 mg/mL	Glassware Cleaning	Rapid evaporation; not for storage.
Water / PBS	< 0.01 mg/mL	Insoluble	Do not use. Requires surfactant/carrier.
Corn Oil / Lipids	~ 5 – 10 mg/mL	In vivo Gavage	Requires gentle warming (37°C) and vortexing.

*Note: Values are derived from structural analogs (Retinal/Retinoic Acid) and standard retinoid chemistry. Always perform a pilot solubility test with a small aliquot.

Part 3: Solubilization Protocols

Critical Handling Directives (The "Three Pillars of Stability")

- **Yellow Light Rule:** All manipulations must occur under yellow (amber) light or low-light conditions (< 50 lux). White light induces rapid isomerization to 9-cis or 13-cis forms.
- **Inert Atmosphere:** Oxygen attacks the polyene chain. All stock solutions must be prepared and stored under Argon or Nitrogen.

- Cryogenic Storage: Reaction rates drop significantly at -80°C . Never store retinoids in solution at room temperature.

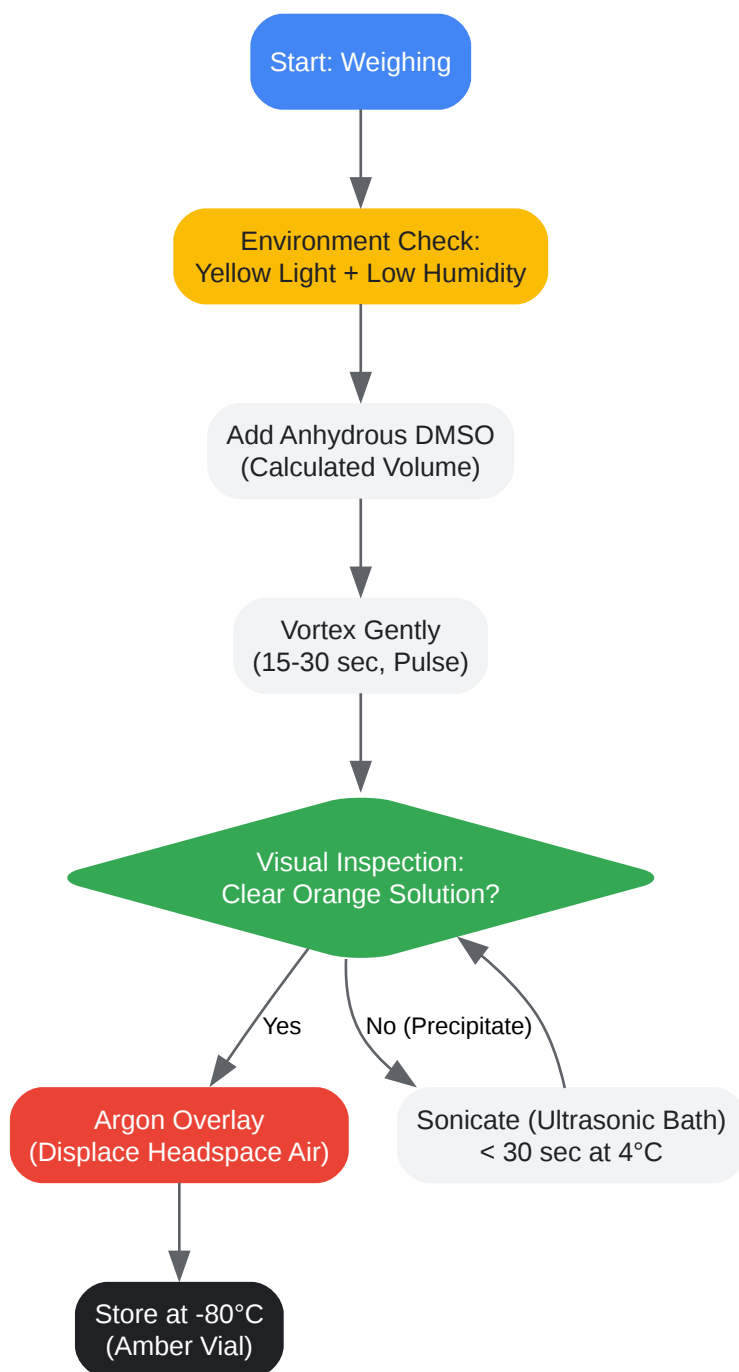
Protocol A: Preparation of DMSO Stock Solution (10 mM)

Objective: Create a stable stock for cell culture use.

Materials:

- **all-trans-Retinonitrile** powder.[\[1\]](#)
- Anhydrous DMSO (Grade: Cell Culture Tested, stored over molecular sieves).
- Amber glass vials (silanized preferred).
- Argon gas line.

Workflow:



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Figure 1: Step-by-step solubilization workflow ensuring stability and homogeneity.

Detailed Steps:

- Calculate: For a 10 mM stock, weigh 2.8 mg of Retinonitrile and dissolve in 1.0 mL of DMSO.

- Dissolve: Add DMSO down the side of the vial. Vortex in short pulses. If particles persist, use a sonicating water bath for 10-20 seconds (ensure water is cold to prevent heating).
- Purge: Gently flow Argon gas over the liquid surface for 10 seconds to displace oxygen. Cap immediately.
- Aliquot: Do not freeze/thaw the main stock. Aliquot into single-use volumes (e.g., 50 μ L) in amber tubes.

Protocol B: Aqueous Delivery (Cell Culture)

Direct addition of DMSO stock to media often causes precipitation.

- Method: Pre-dilute the DMSO stock into a small volume of serum-free media containing BSA (Bovine Serum Albumin) or use a cyclodextrin carrier (e.g., 2-hydroxypropyl- β -cyclodextrin). The protein/cyclodextrin acts as a "sink" to solubilize the hydrophobic retinoid.
- Limit: Keep final DMSO concentration < 0.1% (v/v) to avoid solvent toxicity.

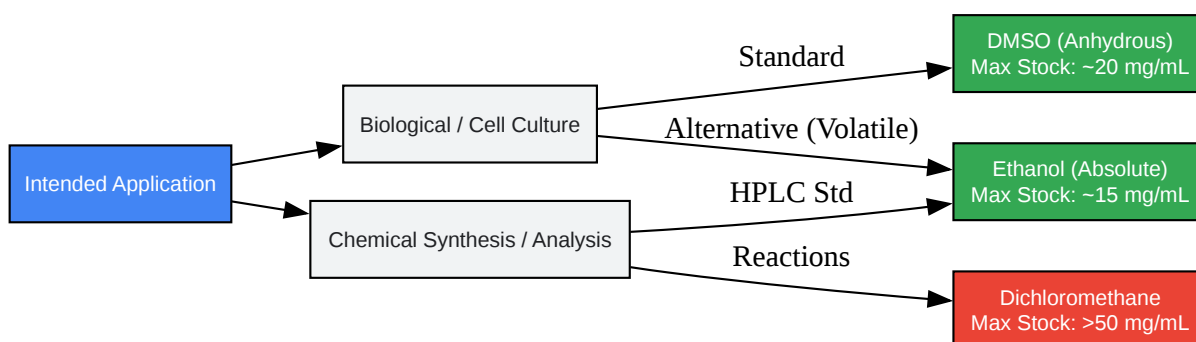
Part 4: Quality Control & Troubleshooting

Verification of Solubility

Visual inspection is insufficient for nanomolar concentrations. Use UV-Vis spectroscopy.

- Lambda Max (λ_{max}): ~360–370 nm (in Ethanol).
 - Note: The nitrile group extends conjugation slightly differently than the aldehyde in Retinal (380 nm).
- Procedure: Dilute 1 μ L of stock into 1 mL Ethanol. Scan 250–500 nm.
- Criteria: A single symmetric peak indicates purity. A shoulder at ~280-300 nm suggests degradation or isomerization.

Solvent Selection Decision Tree



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Figure 2: Decision matrix for selecting the optimal solvent based on experimental end-use.

References

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